

In-Depth Technical Guide: Chemical Structure Analysis of 2-tert-butoxy-4-methylphenol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Tert-butoxy)-4-methylphenol

Cat. No.: B14837690

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Prepared by: Senior Application Scientist Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Introduction: The Strategic Role of Sterically Hindered Phenolic Ethers

In the landscape of synthetic antioxidants and active pharmaceutical ingredient (API) stabilization, sterically hindered phenols are foundational. While compounds like Butylated Hydroxytoluene (BHT) and Butylated Hydroxyanisole (BHA) are ubiquitous^{[1][2]}, the specific ether derivative 2-tert-butoxy-4-methylphenol (CAS: 1243453-09-9) presents a unique molecular architecture^[3].

Unlike traditional BHT derivatives where the tert-butyl group is directly attached to the aromatic ring^[4], 2-tert-butoxy-4-methylphenol features a bulky tert-butoxy ether linkage at the ortho position relative to the phenolic hydroxyl. This specific regiochemistry modulates the hydrogen-donating ability of the phenol, providing a finely tuned steric shield that stabilizes the resulting phenoxyl radical without completely blocking substrate interaction. Understanding the precise structural elucidation of this compound is critical for researchers developing next-generation multipotent antioxidants^[2].

Molecular Architecture & Physicochemical Profiling

The structural integrity of 2-tert-butoxy-4-methylphenol relies on the delicate balance between the electron-donating methyl group at the para position (C4) and the sterically demanding tert-butoxy group at the ortho position (C2).

Table 1: Chemical Identity and Computed Properties

Property	Value	Structural Significance
IUPAC Name	2-tert-butoxy-4-methylphenol	Defines exact regiochemistry.
CAS Number	1243453-09-9	Unique identifier for procurement/tracking[3].
Molecular Formula	C11H16O2	Indicates the addition of an oxygen atom compared to standard BHT analogs[3].
Molecular Weight	180.24 g/mol	Confirmed via GC-MS molecular ion () [3].
SMILES	<chem>Cc1ccc(O)c(OC(C)(C)C)c1</chem>	Computational mapping for predictive modeling[5].

Spectroscopic Elucidation: A Self-Validating Protocol

As an application scientist, I do not rely on a single analytical method; doing so introduces confirmation bias. Instead, we must employ an orthogonal, self-validating system. Gas Chromatography-Mass Spectrometry (GC-MS) provides the molecular weight and fragmentation scaffold, while Nuclear Magnetic Resonance (NMR) maps the specific regiochemistry. Fourier-Transform Infrared Spectroscopy (FT-IR) confirms the presence of the phenolic hydroxyl group against the ether linkage.



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Workflow for structural elucidation of 2-tert-butoxy-4-methylphenol using spectroscopic methods.

Step-by-Step Experimental Protocol: ^1H -NMR Acquisition

To ensure absolute structural verification, the following protocol details the causality behind each experimental choice during NMR analysis.

- **Sample Preparation:** Dissolve 10 mg of 2-tert-butoxy-4-methylphenol in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS).
 - **Causality:** CDCl_3 provides a non-exchanging, proton-free solvent environment that will not mask the phenolic -OH signal. TMS acts as a strict 0 ppm reference to ensure chemical shift accuracy across different instruments.
- **Instrument Calibration:** Tune and match the probe on a 400 MHz (or higher) NMR spectrometer specifically to the ^1H frequency.
 - **Causality:** Proper tuning maximizes the signal-to-noise (S/N) ratio, which is critical for detecting the subtle meta-coupling (typically 1-2 Hz) between the aromatic protons at C3 and C5.
- **Acquisition Parameters:** Acquire the spectrum using 16 scans with a relaxation delay (τ_{relax}) of 2 seconds.
 - **Causality:** A 2-second delay ensures the complete relaxation of the highly shielded, sterically hindered tert-butoxy protons, preventing signal integration errors that could misrepresent the 9H singlet.
- **Data Processing:** Apply an exponential line broadening of 0.3 Hz and phase the spectrum manually.

- Causality: Automated phasing algorithms often struggle with broad exchangeable proton signals (like the phenolic -OH). Manual phasing corrects baseline distortions, ensuring precise integration of the 9H tert-butoxy singlet versus the 3H methyl singlet.

Table 2: Predicted -NMR Resonance Mapping

Shift (, ppm)	Multiplicity	Integration	Assignment	Causality / Rationale
~1.35	Singlet	9H	-O-C(CH ₃) ₃	Highly shielded by the aliphatic environment; sharp singlet due to chemical equivalence.
~2.25	Singlet	3H	Ar-CH ₃	Deshielded relative to aliphatic methyls due to the adjacent aromatic ring current.
~5.20	Broad Singlet	1H	Ar-OH	Exchangeable proton; chemical shift varies with concentration and hydrogen bonding.
~6.65	Doublet of Doublets	1H	Ar-H (C5)	Ortho-coupled to C6 (7.5 Hz) and meta-coupled to C3 (2.5 Hz).
~6.75	Doublet	1H	Ar-H (C3)	Meta-coupled to C5; slightly shielded by the adjacent ether oxygen.

~6.85	Doublet	1H	Ar-H (C6)	Ortho-coupled to C5; deshielded by the adjacent electronegative hydroxyl group.
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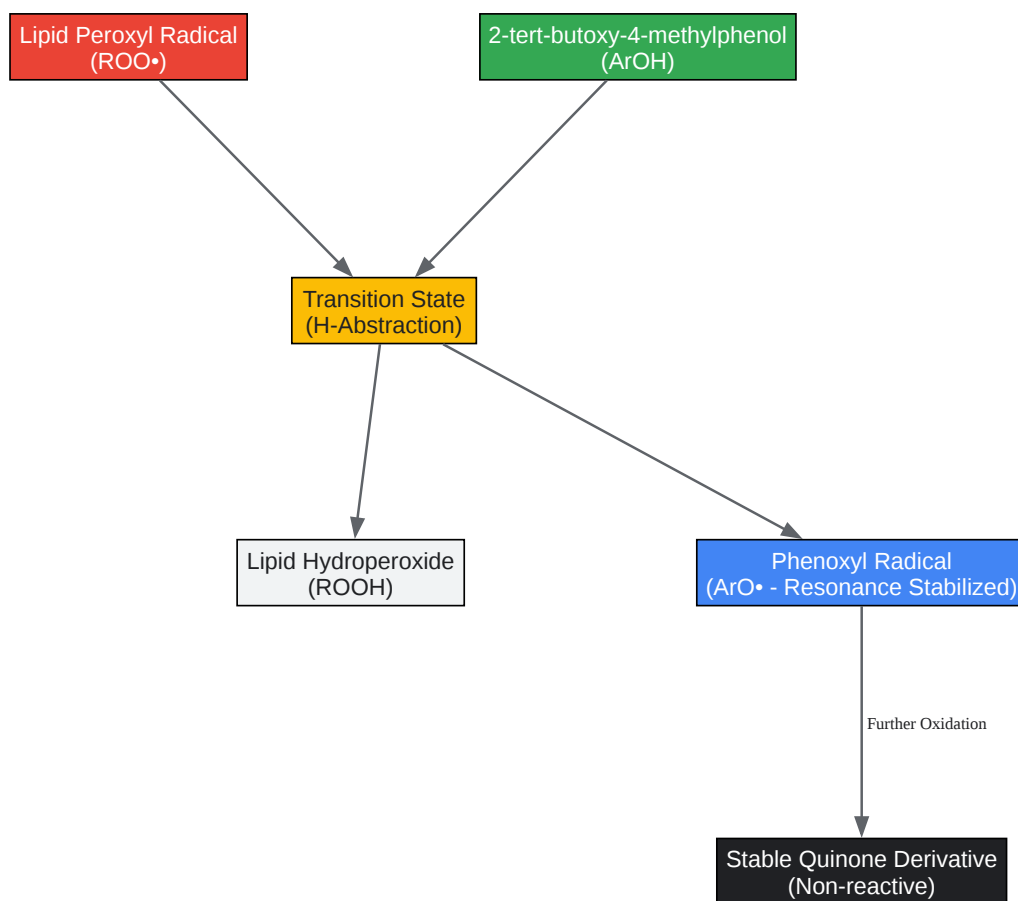
Radical Scavenging Mechanism: Causality in Antioxidant Design

The primary utility of sterically hindered phenols in drug development and material science is their ability to terminate free radical chain reactions^{[1][2]}. The mechanism is driven by Hydrogen Atom Transfer (HAT).

When a lipid peroxy radical (

) encounters 2-tert-butoxy-4-methylphenol, the phenolic hydroxyl group donates a hydrogen atom. The resulting phenoxyl radical (

) is exceptionally stable. This stability is not accidental; it is a direct consequence of the molecular design. The bulky tert-butoxy group at the ortho position creates a physical "shield" around the oxygen radical, preventing it from initiating new chain reactions, while the aromatic ring delocalizes the unpaired electron via resonance.



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Radical scavenging mechanism of 2-tert-butoxy-4-methylphenol via hydrogen atom transfer.

Ultimately, the phenoxy radical undergoes further oxidation or radical-radical coupling to form a stable, non-reactive quinone derivative. This self-terminating pathway is what makes 2-tert-butoxy-4-methylphenol a highly efficient, targeted antioxidant for sensitive pharmaceutical formulations.

References

- Wikipedia Contributors. "Butylated hydroxytoluene." Wikipedia, The Free Encyclopedia. Available at:[\[Link\]](#)
- National Center for Biotechnology Information (NIH). "2-tert-Butyl-4-methylphenol | C11H16O | CID 17004 - PubChem." PubChem Database. Available at:[\[Link\]](#)
- Indian Academy of Sciences. "Design and synthesis of sulfur-containing butylated hydroxytoluene: antioxidant potency and selective anticancer agent." Journal of Chemical Sciences. Available at:[\[Link\]](#)
- ChemSrc. "1243453-09-9 | **2-(Tert-butoxy)-4-methylphenol** CAS Database." ChemSrc. Available at:[\[Link\]](#)

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Sources

- 1. Butylated hydroxytoluene - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. ias.ac.in [\[ias.ac.in\]](https://ias.ac.in)
- 3. CAS:1243453-09-92-(tert-Butoxy)-4-methylphenol-毕得医药 [\[bidepharm.com\]](https://bidepharm.com)
- 4. 2-tert-Butyl-4-methylphenol | C11H16O | CID 17004 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. 1243453-09-9_2-(Tert-butoxy)-4-methylphenolCAS号:1243453-09-9_2-(Tert-butoxy)-4-methylphenol【结构式 性质 英文】 - 化源网 [\[chemsrc.com\]](https://chemsrc.com)

- To cite this document: BenchChem. [In-Depth Technical Guide: Chemical Structure Analysis of 2-tert-butoxy-4-methylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14837690/docs#in-depth-technical-guide-chemical-structure-analysis-of-2-tert-butoxy-4-methylphenol\]](https://www.benchchem.com/product/b14837690/docs#in-depth-technical-guide-chemical-structure-analysis-of-2-tert-butoxy-4-methylphenol)

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